

Application Notes and Protocols for Prometon in Non-Agricultural Vegetation Control

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Compound of Interest

Compound Name: Prometon

Cat. No.: B051717

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For Researchers, Scientists, and Drug Development Professionals

These notes provide a comprehensive overview of **Prometon**, a non-selective, pre- and post-emergent herbicide used for total vegetation control in non-agricultural settings.^{[1][2][3]} The information compiled herein, including its mechanism of action, environmental fate, and analytical protocols, is intended to support research and development studies.

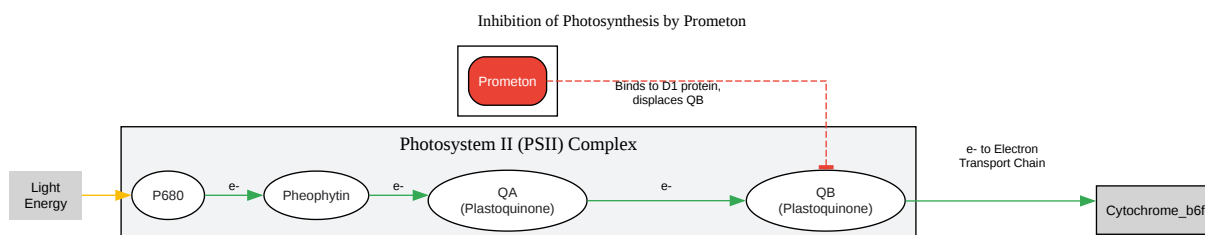
Introduction to Prometon

Prometon (IUPAC name: 6-Methoxy-N²,N⁴-di(propan-2-yl)-1,3,5-triazine-2,4-diamine) is a triazine herbicide widely used for long-lasting control of annual and perennial broadleaf weeds and grasses.^{[3][4][5]} Its application is primarily in non-cropping situations such as industrial sites, rights-of-way, and around buildings where complete vegetation control is desired.^{[1][6]} It is effective both on existing vegetation and in preventing seed germination.^[1] Much of its herbicidal activity occurs through root absorption, requiring adequate rainfall to move the chemical into the root zone.^[5]

Mechanism of Action

Prometon is a systemic herbicide that acts by inhibiting photosynthesis.^{[1][4]} After being absorbed by the roots and foliage, it is translocated to the chloroplasts.^{[1][7]} There, it disrupts the photosynthetic electron transport chain at Photosystem II (PSII).^{[2][4]} Specifically, it competes with plastoquinone for the binding site on the D1 protein of the PSII complex,

blocking electron flow and halting the production of energy (ATP) and reducing power (NADPH) required for plant growth.[4] This ultimately leads to the death of the plant.[1]



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Caption: **Prometon** inhibits photosynthesis by blocking the electron transport chain at Photosystem II.

Physicochemical and Toxicological Data

Prometon's chemical properties influence its environmental behavior and toxicological profile. It is a stable compound, moderately soluble in water, and can be highly persistent.[4][8]

Table 1: Physicochemical Properties of **Prometon**

Property	Value	Reference
Chemical Family	Triazine	[2]
Molar Mass	225.29 g/mol	[3]
Water Solubility	720 - 750 mg/L (ppm)	[2][7]
Vapor Pressure	2.3×10^{-6} mm Hg (at 20°C)	[5]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	51 - 572 mL/g	[2][5][9]

| Stability | Stable to hydrolysis in neutral, slightly acidic, or alkaline media at 20°C.
Decomposed by UV irradiation. [\[\[5\]](#) |

Table 2: Toxicological Data for **Prometon**

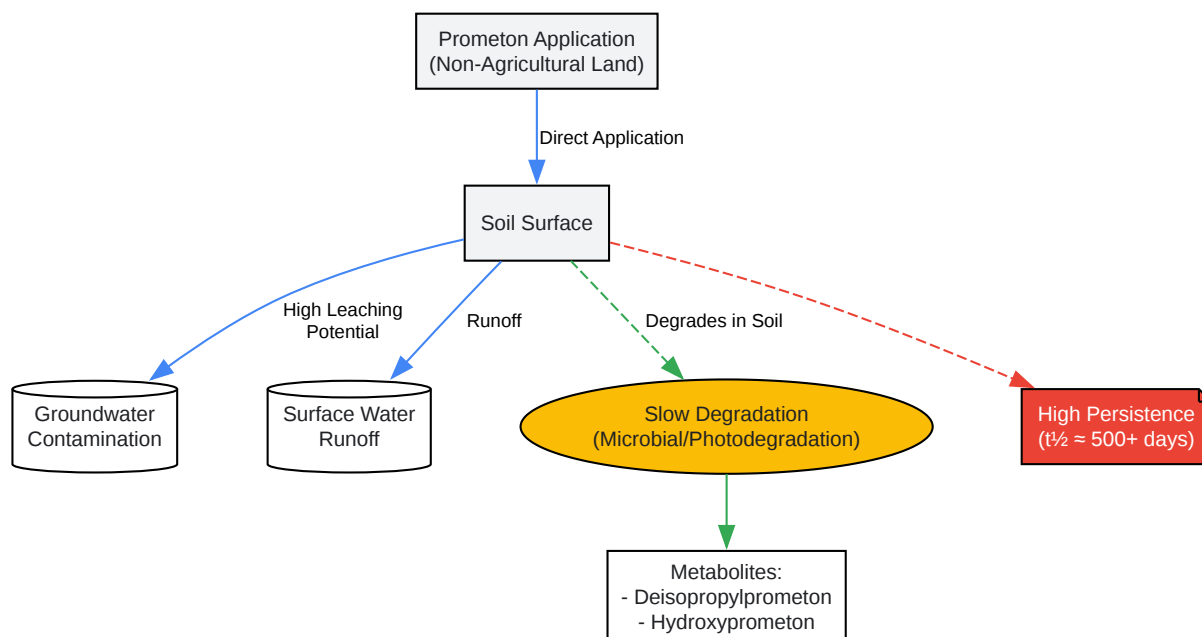
Endpoint	Value	Species	Reference
Acute Oral LD ₅₀	1,518 - 2,276 mg/kg	Rat	[2] [10]
Avian Acute LD ₅₀	>2,264 mg/kg	Not Specified	[10]
Fish 96-hour LC ₅₀	12 mg/L	Not Specified	[10]
Aquatic Crustacean 48-hour LC ₅₀	25.7 mg/L	Not Specified	[10]
Aquatic Plant 7-day EC ₅₀	0.624 mg/L	Lemna gibba	[4]

| Honey Bee Contact LD₅₀ | 36 µ g/bee | Honey Bee [\[\[10\]](#) |

Environmental Fate and Ecotoxicity

Prometon's properties of high persistence and mobility create a potential for environmental contamination, particularly of groundwater.[\[4\]](#)[\[6\]](#)

- Persistence: **Prometon** degrades slowly in the environment.[\[7\]](#) The average field half-life is reported to be around 500-932 days.[\[5\]](#)[\[7\]](#)
- Mobility: Due to its moderate water solubility and relatively low K_{oc} values, **prometon** is considered mobile in soil and has a high potential to leach into groundwater.[\[4\]](#)[\[7\]](#)[\[9\]](#) It has been frequently detected in both surface and groundwater in urban and agricultural areas.[\[6\]](#)
- Degradation: The primary degradation products of **prometon** include 2-hydroxy-4,6-bis(isopropylamino)-s-triazine (hydroxy**prometon**) and N2-isopropyl-6-methoxy-1,3,5-triazine-2,4-diamine (deisopropyl**prometon**).[\[10\]](#)[\[11\]](#)[\[12\]](#) These transformation products have also been identified in groundwater samples.[\[11\]](#)[\[12\]](#)



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Caption: Environmental fate and degradation pathways of **Prometon** following application.

Experimental Protocols

The following protocols are designed for researchers studying the presence and effects of **Prometon**.

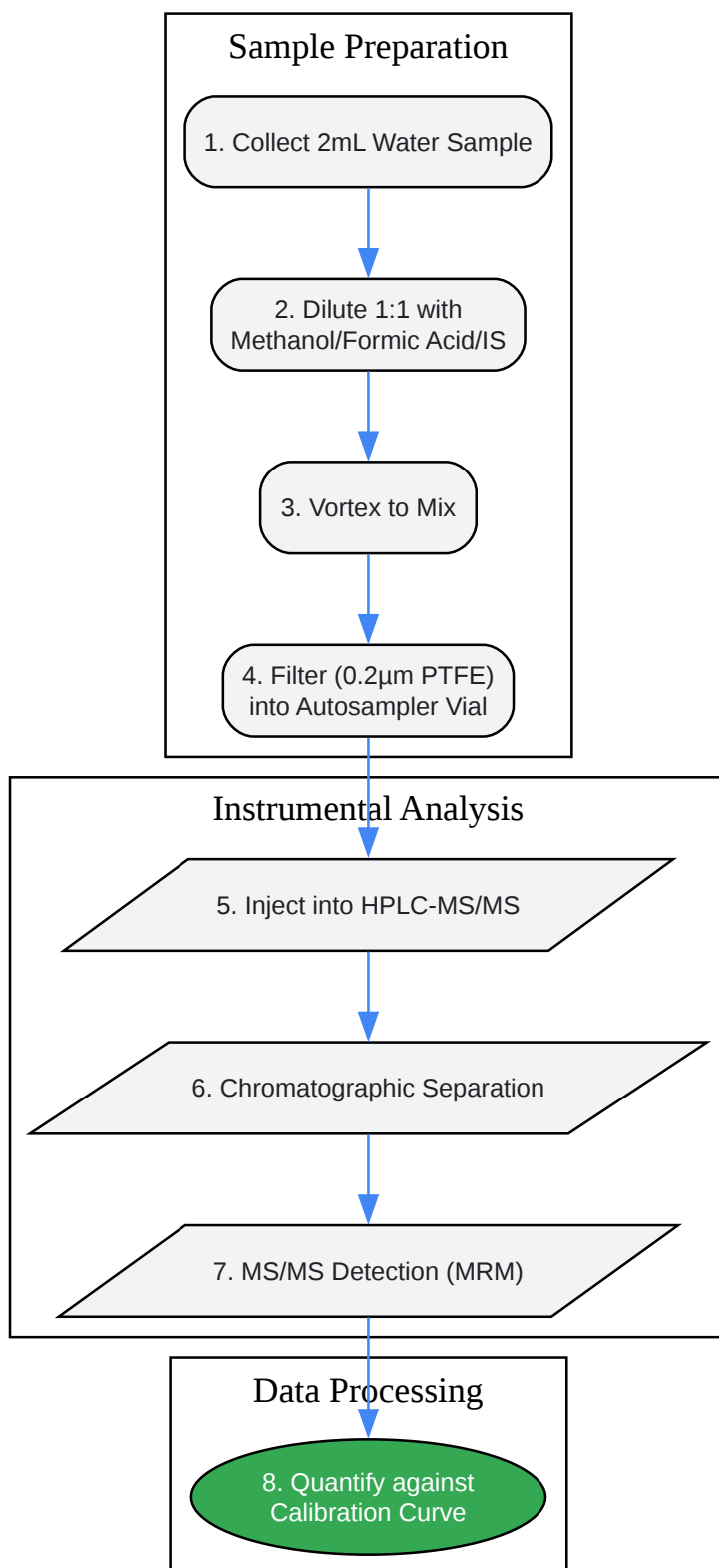
Protocol 1: Analysis of **Prometon** in Water by HPLC-MS/MS

This protocol is for the quantitative analysis of **Prometon** in water samples using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS).^[13]

- 1. Materials and Reagents:
 - **Prometon** analytical standard
 - Prometryn (Internal Standard, IS)

- Methanol (HPLC Grade)
- Formic Acid (LC-MS Grade)
- HPLC Grade Water
- 0.2 µm PTFE syringe filters
- Autosampler vials
- 2. Standard and Sample Preparation:
 - Internal Standard (IS) Stock: Prepare a 10.0 µg/mL stock solution of Prometryn in methanol.
 - Dilution Solvent: Prepare a solution of Methanol:HPLC Grade Water:Formic Acid (50:50:0.1, v/v/v) containing 2.5 ng/mL of Prometryn IS.[\[13\]](#)
 - Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of **Prometon** analytical standard into the Dilution Solvent.
 - Sample Preparation:
 - Take a 2.00 mL aliquot of the water sample.
 - Add 2.00 mL of a dilution solvent containing methanol, 0.2% formic acid, and 5.0 ng/mL of Prometryn IS.[\[13\]](#)
 - Vortex briefly to mix.
 - Filter the diluted sample through a 0.2 µm PTFE syringe filter into an autosampler vial.[\[13\]](#)
- 3. HPLC-MS/MS Analysis:
 - HPLC System: Agilent 1260 Infinity Series or equivalent.[\[13\]](#)
 - Mass Spectrometer: AB SCIEX 5500 Triple Quad or equivalent.[\[13\]](#)

- Ionization Mode: Positive ion, Multiple Reaction Monitoring (MRM).[13]
- Chromatographic Separation: Use a suitable C18 column with a gradient elution program using mobile phases of water (with 0.1% formic acid) and acetonitrile (with 0.1% formic acid).[11]
- Data Analysis: Generate a calibration curve from the analysis of the standard solutions. Quantify **Prometon** in the samples by comparing its peak area ratio to the internal standard against the calibration curve.[13]



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Caption: Experimental workflow for the analysis of **Prometon** in water samples.

Protocol 2: Phytotoxicity Screening Assay

This protocol provides a general framework for assessing the herbicidal activity of **Prometon** on non-target plant species under controlled conditions.[\[14\]](#)

- 1. Plant Cultivation:
 - Select a variety of non-agricultural plant species for testing (e.g., common broadleaf weeds and grasses).[\[5\]](#)
 - Sow seeds in pots containing a standardized potting mix.
 - Grow plants in a greenhouse or growth chamber with controlled temperature, humidity, and photoperiod.
 - Water plants as needed to maintain adequate soil moisture.
- 2. Herbicide Application:
 - Grow plants until they reach the four- to six-leaf stage.[\[14\]](#)
 - Prepare a range of **Prometon** concentrations using a formulation similar to commercial products (e.g., 25% emulsifiable concentrate).[\[2\]](#) The carrier can be water or an oil-based solvent.[\[5\]](#)
 - Include a control group that is sprayed only with the carrier solution.
 - Apply the herbicide solutions to the plants using a calibrated sprayer to ensure uniform coverage.
- 3. Data Collection and Analysis:
 - Observe plants regularly for signs of phytotoxicity (e.g., chlorosis, necrosis, stunting).
 - At a predetermined time point (e.g., 21 or 28 days after treatment), harvest the above-ground biomass for each plant.[\[14\]](#)
 - Dry the biomass in an oven at 60-70°C until a constant weight is achieved.

- Measure the dry biomass.
- Analyze the data to determine dose-response relationships, such as the effective concentration that causes a 50% reduction in growth (EC_{50}). Compare the sensitivity between different plant species.

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